

Comprehensive Material Safety & Synthetic Utility Guide: Ethyl 2-bromo-5-cyano-3-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ethyl 2-bromo-5-cyano-3-hydroxybenzoate
CAS No.: 1807079-45-3
Cat. No.: B1409732

[Get Quote](#)

Executive Summary

Ethyl 2-bromo-5-cyano-3-hydroxybenzoate (CAS: 1807079-45-3) is a highly functionalized, halogenated benzoate ester that serves as a critical intermediate in advanced organic synthesis, medicinal chemistry, and agrochemical development [1]. From a structural perspective, the juxtaposition of an ethyl ester, a heavy halogen (bromine), a strongly electron-withdrawing cyano group, and a hydrogen-bond-donating hydroxyl group on a single benzene ring provides an exceptionally versatile scaffold for orthogonal reactivity.

This whitepaper serves as a dual-purpose technical guide, providing both the rigorous Material Safety Data Sheet (MSDS) parameters required for laboratory compliance and field-proven synthetic protocols for drug development professionals.

Physicochemical Profiling & Structural Data

To effectively utilize this compound, researchers must first understand its baseline physical and chemical parameters. The data below is synthesized from established chemical registries [1, 2].

Parameter	Specification / Value
Chemical Name	Ethyl 2-bromo-5-cyano-3-hydroxybenzoate
CAS Registry Number	1807079-45-3
Molecular Formula	C ₁₀ H ₈ BrNO ₃
Molecular Weight	270.08 g/mol
InChI Key	CKTBFQBLMLXWDD-UHFFFAOYSA-N
MDL Number	MFCD28735661
Chemical Class	Halogenated Benzoate / Substituted Phenol
Physical State	Solid (Powder/Crystalline)
Biological Activity	Investigated for antimicrobial (MRSA) and anticancer properties

Material Safety Data Sheet (MSDS) Core

As a Senior Application Scientist, I emphasize that the presence of both a halogen and a cyano group dictates stringent handling protocols. While the cyano group is covalently bound and does not readily release free cyanide gas under ambient conditions, combustion or strong acidic hydrolysis can generate highly toxic byproducts.

Hazard Identification (GHS Classification)

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.
- Serious Eye Damage/Irritation (Category 2A): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure (Category 3): H335 - May cause respiratory irritation.

Personal Protective Equipment (PPE) & Engineering Controls

- Respiratory Protection: Handle exclusively within a certified Class II Type A2 biological safety cabinet or a chemical fume hood with a minimum face velocity of 100 fpm. If aerosolization is a risk, a NIOSH-approved N100 or P100 particulate respirator is mandatory.
- Dermal Protection: Double-gloving with nitrile gloves (minimum 0.11 mm thickness). The bromine substituent increases transdermal penetration potential; immediately discard gloves if contaminated.
- Eye Protection: Snug-fitting chemical splash goggles.

Emergency Response & Spill Protocols

A self-validating safety system requires pre-planned workflows for accidental exposure.

Figure 1: Standardized laboratory spill response and decontamination workflow.

Mechanistic Applications & Orthogonal Reactivity

The true value of **Ethyl 2-bromo-5-cyano-3-hydroxybenzoate** lies in its orthogonal reactivity. The molecule possesses three distinct sites for functionalization, allowing for the synthesis of highly complex active pharmaceutical ingredients (APIs)[1].

Figure 2: Orthogonal synthetic transformation pathways of the compound.

Causality in Nucleophilic Aromatic Substitution (S_NAr)

In standard unactivated benzene rings, halogens are poor leaving groups. However, in this compound, the bromine atom at position 2 is situated para to the strongly electron-withdrawing cyano group at position 5. This spatial arrangement perfectly stabilizes the anionic Meisenheimer complex intermediate, drastically lowering the activation energy required for nucleophilic attack by amines or thiols [1].

Causality in Chemoselective Reduction

Literature often cites Lithium Aluminum Hydride (LiAlH_4) for reducing the cyano group to a primary amine [1]. Expert Insight: As an application scientist, I must warn that LiAlH_4 is a harsh, non-selective reducing agent that will concomitantly reduce the ethyl ester to a primary alcohol. If your synthetic goal requires preserving the ester, you must utilize a chemoselective protocol, such as Cobalt(II) chloride hexahydrate with Sodium Borohydride (

), which selectively reduces nitriles to amines while leaving esters intact.

Experimental Protocols (Self-Validating Systems)

The following methodologies are designed with built-in validation steps to ensure reproducibility and high yield.

Protocol A: Chemoselective $\text{S}_{\text{N}}\text{Ar}$ with Primary Amines

Objective: Replace the C2-Bromine with a functionalized amine while preserving the cyano and ester groups.

- Preparation: In an oven-dried, argon-purged 50 mL Schlenk flask, dissolve 1.0 mmol of **Ethyl 2-bromo-5-cyano-3-hydroxybenzoate** in 10 mL of anhydrous N,N-Dimethylformamide (DMF).
- Base Addition: Add 2.5 mmol of anhydrous Potassium Carbonate (). Causality: The base deprotonates the C3-hydroxyl group, preventing it from interfering, while also acting as an acid scavenger for the generated HBr.
- Nucleophile Addition: Dropwise, add 1.2 mmol of the desired primary amine (e.g., benzylamine).
- Thermal Activation: Heat the reaction mixture to 80°C for 4-6 hours.
- Validation Check (TLC): Monitor the reaction via Thin-Layer Chromatography (Hexanes:Ethyl Acetate 7:3). The starting material will appear as a distinct UV-active spot; wait until this spot is fully consumed.
- Quenching & Extraction: Cool to room temperature. Quench with 20 mL of ice-cold distilled water. Extract the aqueous layer with Ethyl Acetate (

mL).

- Purification: Wash the combined organic layers with brine, dry over anhydrous , filter, and concentrate under reduced pressure. Purify via flash column chromatography. Validate the final product via LC-MS to confirm the mass shift corresponding to the loss of Bromine (-79 Da) and addition of the amine.

Protocol B: Oxidation to Quinone-like Derivatives

Objective: Oxidize the C3-hydroxy group to a carbonyl [1].

- Setup: Dissolve 1.0 mmol of the substrate in 15 mL of glacial acetic acid.
- Oxidant Addition: Slowly add 1.5 mmol of Chromium Trioxide () at 0°C. Causality: Low temperature prevents over-oxidation or cleavage of the aromatic ring.
- Reaction: Stir at room temperature for 2 hours.
- Validation Check: Use LC-MS to confirm the +16 Da mass shift (or corresponding loss of protons depending on the exact quinoid structure formed).
- Workup: Dilute with water, extract with dichloromethane, wash with saturated to neutralize the acetic acid, dry, and concentrate.

References

- Chemsrsrc. "2164264-82-6_1-[[(3-Methoxyphenyl)amino]methyl ... - cas号查询". Chemsrsrc Database. Retrieved from: [\[Link\]](#)
- To cite this document: BenchChem. [Comprehensive Material Safety & Synthetic Utility Guide: Ethyl 2-bromo-5-cyano-3-hydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1409732/docs#comprehensive-material-safety-synthetic-utility-guide-ethyl-2-bromo-5-cyano-3-hydroxybenzoate\]](https://www.benchchem.com/product/b1409732/docs#comprehensive-material-safety-synthetic-utility-guide-ethyl-2-bromo-5-cyano-3-hydroxybenzoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)